

# physical and chemical properties of 4-Bromopyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromopyrimidine

Cat. No.: B1314319

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## An In-depth Technical Guide to 4-Bromopyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **4-Bromopyrimidine**, its synthesis, and its applications, with a focus on its relevance in research and drug development.

## Core Physical and Chemical Properties

**4-Bromopyrimidine** is a halogenated heterocyclic compound that serves as a valuable intermediate in organic synthesis.<sup>[1]</sup> Its physical and chemical characteristics are crucial for its handling, storage, and application in various chemical reactions.

## Physical Properties

The key physical properties of **4-Bromopyrimidine** are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrN <sub>2</sub>	[2][3]
Molecular Weight	158.98 g/mol	[2][3]
CAS Number	31462-56-3	[2][3]
Appearance	Brownish solid	[4]
Boiling Point	201.4 ± 13.0 °C at 760 mmHg	[2][5]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[2]
Flash Point	75.6 ± 19.8 °C	[2]
Refractive Index	1.568	[2][4]
Vapor Pressure	0.4 ± 0.4 mmHg at 25°C	[2]
pKa	-0.09 ± 0.10 (Predicted)	[5]

## Chemical Properties and Reactivity

**4-Bromopyrimidine** is recognized as an important precursor in the synthesis of various substituted pyrimidines.[6] The bromine atom at the 4-position is a reactive site, prone to nucleophilic displacement by amines and other nucleophiles.[6] This reactivity makes it a key building block for creating new carbon-nitrogen bonds.[1]

It acts as an electrophile in organic synthesis.[1] The pyrimidine ring itself is a privileged structure in medicinal chemistry, often found in therapeutic agents due to its ability to interact with biological targets.[7] The bromo-substituent provides a handle for palladium-catalyzed cross-coupling reactions, such as Suzuki and Stille couplings, which are instrumental in constructing complex molecular architectures for drug discovery.[7][8]

## Synthesis and Experimental Protocols

Several methods for the synthesis of **4-bromopyrimidines** have been reported. A common approach involves the bromination of the corresponding hydroxypyrimidine using reagents like phosphorous oxybromide.[6] A one-pot reaction has also been developed for the synthesis of **4-bromopyrimidines** and their condensed forms.[6]

## General One-Pot Synthesis of 4-Bromopyrimidines

This protocol describes a one-pot synthesis from N-cyanovinylamidines.<sup>[6]</sup>

Materials:

- N-cyanovinylamidine
- Dry hydrogen bromide gas
- 1,4-Dioxane
- Crushed ice

Procedure:

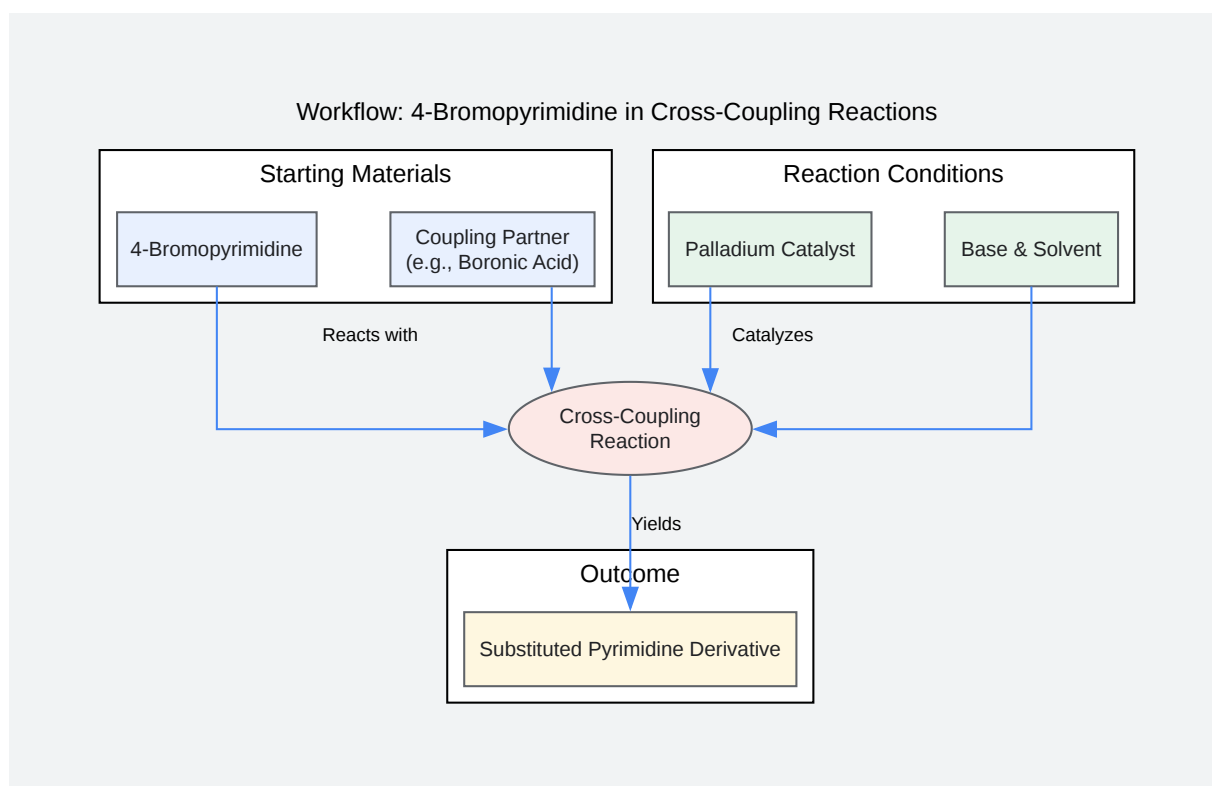
- Prepare a saturated solution of dry hydrogen bromide gas in 1,4-dioxane (30 mL).
- Add 10 mmol of the appropriate N-cyanovinylamidine to the solution.
- Stir the resulting mixture at 15-20°C for 2 hours.
- Allow the reaction mixture to stand at room temperature for 1 hour.
- Pour the reaction mixture into crushed ice.
- The **4-bromopyrimidine** product will precipitate as a pale yellow solid.
- Filter the solid and recrystallize from n-hexane to obtain the purified product.

This method offers a simple and efficient alternative for synthesizing **4-bromopyrimidines**.<sup>[6]</sup>

## Applications in Drug Discovery

The pyrimidine scaffold is a fundamental component of nucleobases and is prevalent in a wide range of therapeutic agents.<sup>[7]</sup> **4-Bromopyrimidine**, as a reactive intermediate, plays a crucial role in the synthesis of compounds for various therapeutic areas.

The ability to use the bromo-substituent in cross-coupling reactions allows for the facile introduction of diverse molecular fragments, enabling the exploration of extensive chemical space for lead optimization in drug discovery programs.[7][9] 4-(Substituted amino)pyrimidines, which can be synthesized from **4-bromopyrimidines**, are known to possess a variety of biological activities.[6]



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Caption: General workflow for a palladium-catalyzed cross-coupling reaction using **4-Bromopyrimidine**.

## Safety and Handling

**4-Bromopyrimidine** is classified as harmful if swallowed and harmful to aquatic life with long-lasting effects.[3] It is also reported to cause skin and eye irritation.[4][10]

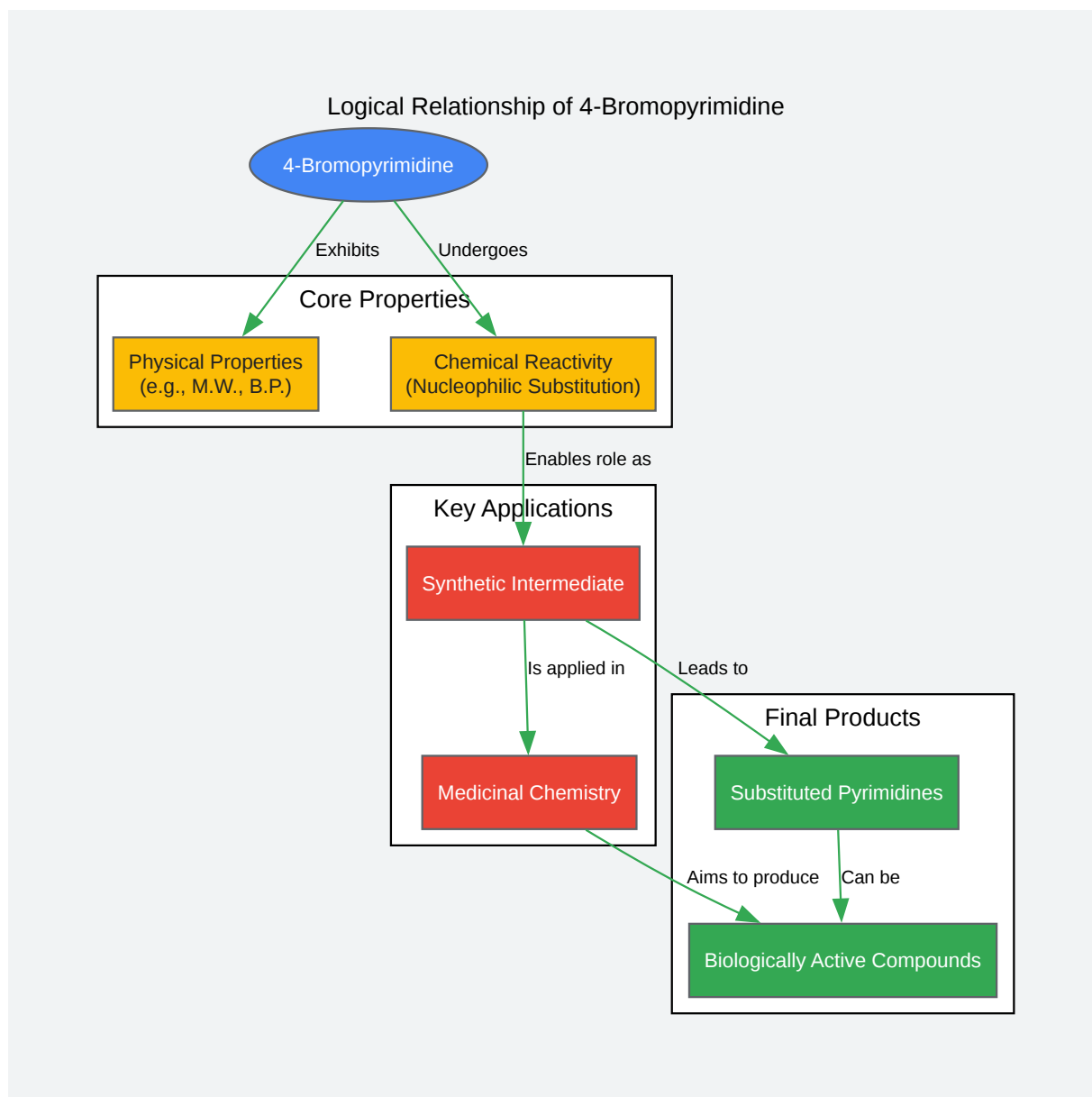
**Handling Precautions:**

- Use in a well-ventilated area.[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[10\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Avoid ingestion and inhalation.[\[11\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

**Storage:**

- Store in a tightly closed container in a dry and well-ventilated place.[\[11\]](#)
- Recommended storage is in a refrigerator (2 to 8 °C) under an inert atmosphere.[\[4\]](#)
- It is incompatible with strong oxidizing agents and strong bases.[\[11\]](#)

Always refer to the latest Safety Data Sheet (SDS) from the supplier for complete and up-to-date safety information.[\[11\]](#)[\[12\]](#)



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Caption: Logical relationships between the properties and applications of **4-Bromopyrimidine**.

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- To cite this document: BenchChem. [physical and chemical properties of 4-Bromopyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314319#physical-and-chemical-properties-of-4-bromopyrimidine]

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